

In-Depth Technical Guide: Discovery and Synthesis of TAS05567

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Compound of Interest

Compound Name: TAS05567

Cat. No.: B12429882

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, synthesis, and preclinical evaluation of **TAS05567**, a potent and selective spleen tyrosine kinase (Syk) inhibitor. The information is compiled from publicly available research and patent literature to serve as a valuable resource for professionals in the field of drug development.

Introduction: The Role of Spleen Tyrosine Kinase in Disease

Spleen tyrosine kinase (Syk) is a non-receptor tyrosine kinase that plays a critical role in the signaling pathways of various immune cells.^{[1][2]} It is a key mediator in the downstream signaling of the B-cell receptor (BCR) and Fc receptors (FcRs), which are essential for the activation of B-cells, mast cells, macrophages, and neutrophils.^{[1][2]} Dysregulation of Syk-mediated signaling has been implicated in the pathogenesis of numerous autoimmune and allergic diseases, including rheumatoid arthritis, immune thrombocytopenic purpura, and allergic reactions.^{[1][2]} Consequently, Syk has emerged as a promising therapeutic target for the development of novel anti-inflammatory and immunomodulatory agents.

Discovery of TAS05567: A Highly Selective Syk Inhibitor

TAS05567 was identified by Taiho Pharmaceutical Co., Ltd. as a novel, potent, and highly selective inhibitor of Syk.[1][2] The discovery process involved the screening of a chemical library to identify compounds with significant inhibitory activity against Syk. **TAS05567** emerged as a lead candidate due to its high potency and selectivity for Syk over other kinases.

Chemical Structure

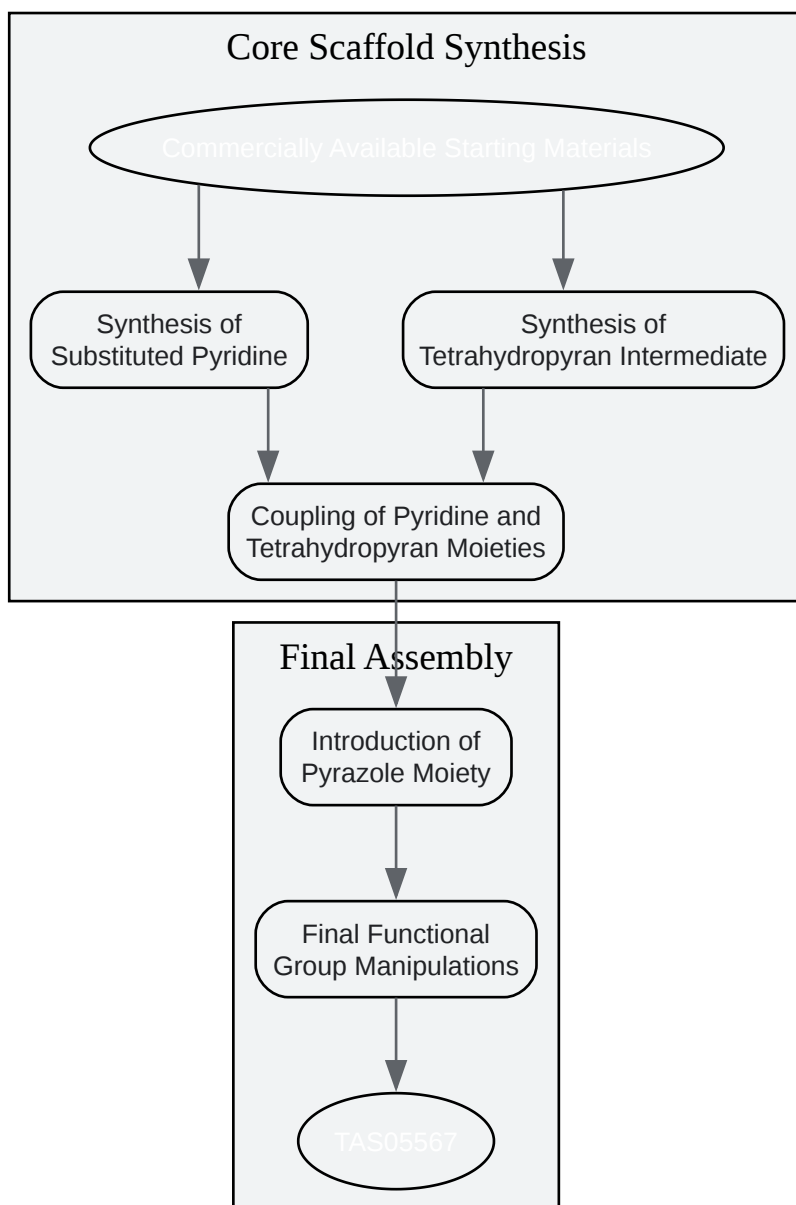
The chemical structure of **TAS05567** is provided below.

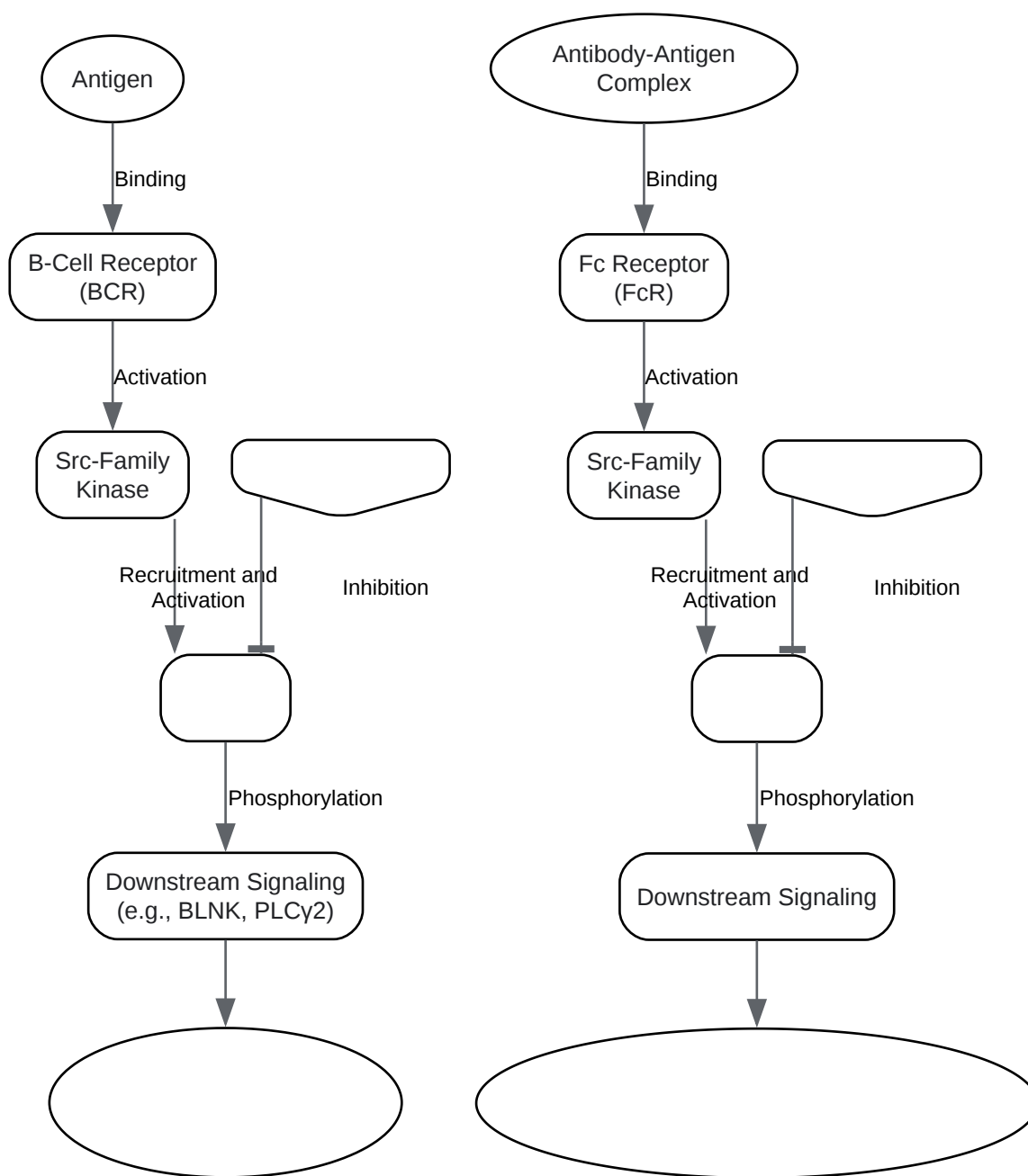
Chemical Name: 3-((3R,4R)-3-((6-amino-5-(4-phenoxyphenyl)-3-pyridinyl)amino)tetrahydro-2H-pyran-4-yl)amino-1H-pyrazole-4-carboxamide CAS Number: 1429038-15-2 Molecular Formula: C₂₁H₂₉N₉O₂ Molecular Weight: 439.52 g/mol

Synthesis of TAS05567

While a specific, detailed synthesis protocol for **TAS05567** is not publicly available in peer-reviewed literature, a likely method of synthesis is described in patent WO2016136865A1, filed by Taiho Pharmaceutical Co., Ltd. The following is a representative synthetic scheme based on the examples provided in the patent for structurally similar compounds. This should be considered an illustrative, rather than a definitive, protocol.

Experimental Workflow for the Synthesis of **TAS05567** (Illustrative)





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References

- 1. researchgate.net [researchgate.net]
- 2. Meta Title: Taiho Pharmaceutical Co Ltd Patent: Treating Cancer with HSP90 Inhibitor [pharmaceutical-technology.com]
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Phone: (601) 213-4426

Email: info@benchchem.com